

Spectroscopic data (NMR, IR, Mass Spec) of 3-Cyclohexylpropanoic acid

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Compound of Interest

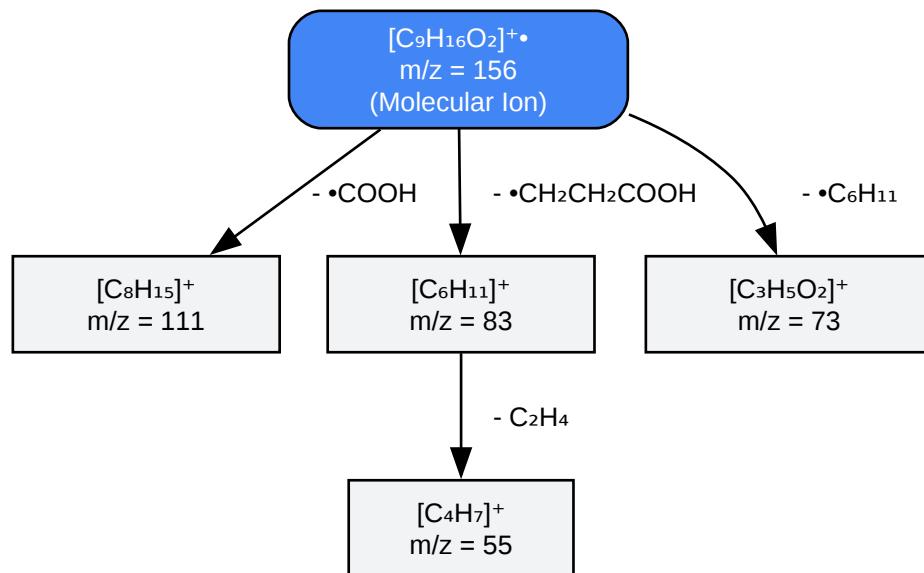
Compound Name: 3-Cyclohexylpropanoic acid

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Molecular Structure and Spectroscopic Overview

3-Cyclohexylpropanoic acid possesses a molecular formula of $C_9H_{16}O_2$ and a molecular weight of 156.22 g/mol .^{[1][2]} The structure presents several distinct features that are readily identifiable by spectroscopic methods: a cyclohexyl ring, a three-carbon propanoic acid chain, and a terminal carboxylic acid functional group. The correct interpretation of the following spectroscopic data is crucial for confirming its identity and purity.



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References

- 1. Cyclohexanopropanoic acid, 2-propenyl ester [webbook.nist.gov]
- 2. Cyclohexanopropanoic acid | C9H16O2 | CID 69702 - PubChem [pubchem.ncbi.nlm.nih.gov]
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